

An In-depth Technical Guide to the Safety and Handling of Nopol

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Compound of Interest

Compound Name: Nopol

Cat. No.: B1679846

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This guide provides comprehensive safety and handling information for **Nopol**, intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and chemical suppliers.

Chemical Identification

Identifier	Value
Chemical Name	6,6-dimethyl-2-norpinene-2-ethanol
Synonyms	(-)-Nopol, (1R)-6,6-Dimethylbicyclo[3.1.1]hept-2-ene-2-ethanol
CAS Number	128-50-7, 35836-73-8 (for (-)-Nopol)[1][2][3][4]
Molecular Formula	C ₁₁ H ₁₈ O[3][4]
Molecular Weight	166.26 g/mol [3][4]

Hazard Identification and Classification

Nopol is classified as a hazardous chemical. The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2][4]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[4]
Allergic skin reaction	-	May cause an allergic skin reaction[1]

GHS Pictogram:

- GHS07: Exclamation mark

Signal Word: Warning[2][4]

NFPA 704 Diamond:

The NFPA 704 diamond provides a quick visual representation of the hazards of a chemical. While a specific NFPA 704 rating for **Nopol** is not explicitly found in the search results, a general understanding can be derived from the available data. The diagram below illustrates a hypothetical NFPA 704 placard for **Nopol** based on its known hazards.

NFPA 704 Diamond for **Nopol**.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Nopol**.

Property	Value
Physical State	Liquid[2]
Appearance	Colorless to pale yellow clear liquid[5]
Odor	Balsamic, citrus, pine, sweet
Boiling Point	230 - 240 °C / 446 - 464 °F[2][4][5]
Flash Point	98 °C / 208.4 °F (closed cup)[2][4]
Density	0.973 - 0.974 g/mL at 25 °C[2][4]
Solubility	Soluble in alcohol. Water solubility: 318.1 mg/L @ 25 °C (estimated)[5]
Refractive Index	n _{20/D} 1.493[4]

Toxicological Information

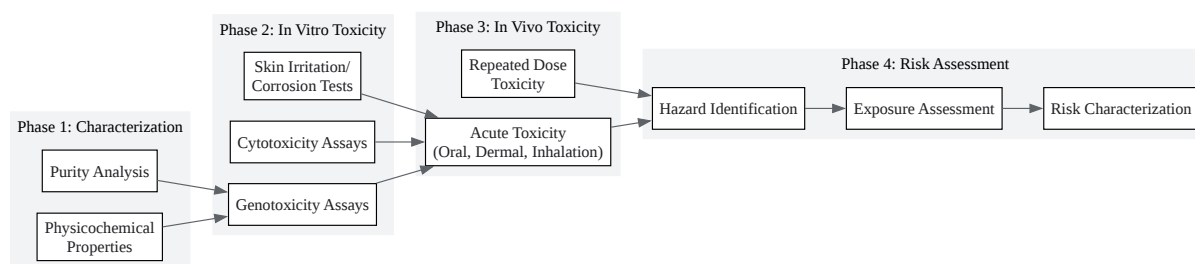
Toxicity Endpoint	Value
Acute Oral LD50 (Rat)	890 mg/kg[1]

Routes of Exposure:

- Ingestion: Harmful if swallowed.[1][2]
- Skin Contact: Causes skin irritation. May cause an allergic skin reaction.[1][2]
- Eye Contact: Causes serious eye irritation.[1][2]
- Inhalation: Knowledge about health hazards is incomplete, but it may cause respiratory irritation.[1][4]

Experimental Protocols and Workflows

While specific experimental protocols for **Nopol** were not found, a general workflow for assessing the safety of a chemical like **Nopol** is presented below.



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General workflow for chemical safety assessment.

Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.^[2]
- Do not eat, drink, or smoke when using this product.^{[1][3]}
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Use only outdoors or in a well-ventilated area.
- Contaminated work clothing should not be allowed out of the workplace.^[1]
- Wear protective gloves, protective clothing, eye protection, and face protection.^{[1][2]}

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[2]

- Store away from incompatible materials.[1]
- Incompatible materials include strong oxidizing agents.[2]

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1][2][3]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation or rash occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][2]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1][2]
Inhalation	If breathing is difficult, remove to fresh air and keep at rest in a position comfortable for breathing. For breathing difficulties, oxygen may be necessary. Call a physician if symptoms develop or persist.[1]

Spill and Disposal Considerations

Spill Response:

- Eliminate all ignition sources (no smoking, flares, sparks, or flames in the immediate area).
[1]
- Prevent the product from entering drains.[1]
- Large Spills: Stop the flow of material, if this is without risk. Dike the spilled material, where this is possible. Cover with plastic sheet to prevent spreading. Absorb in vermiculite, dry

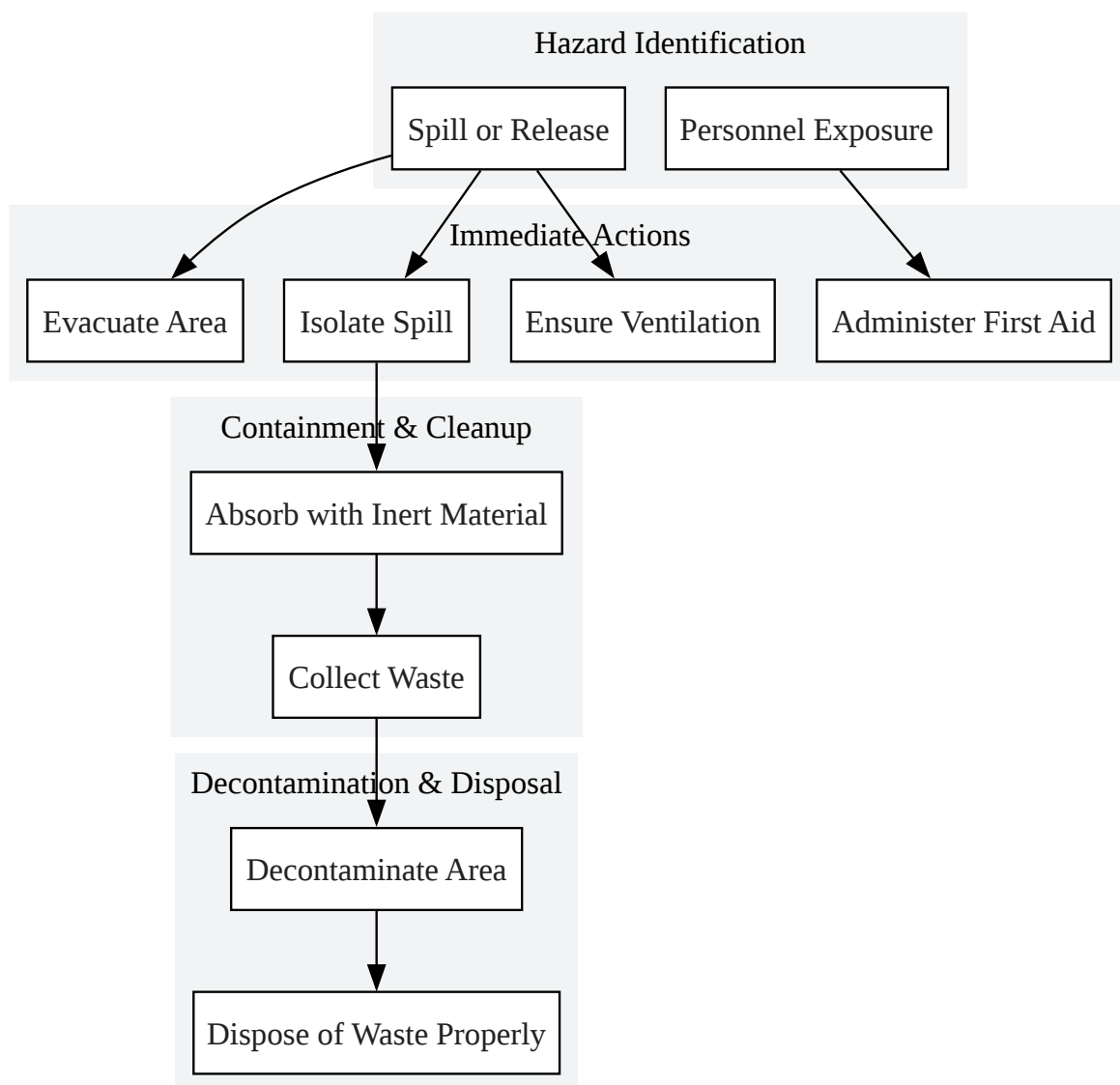
sand, or earth and place into containers.[\[1\]](#)

Disposal:

- Dispose of contents/container in accordance with local/regional/national/international regulations.[\[1\]](#)[\[2\]](#)

Logical Relationship for Hazard Response

The following diagram illustrates the logical steps to be taken in response to a hazardous event involving **Nopol**.



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Logical workflow for responding to a **Nopol** hazard.

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